

# Safeguarding Your Laboratory: Proper Disposal Procedures for Fak-IN-14

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## Compound of Interest

Compound Name: Fak-IN-14

Cat. No.: B12378802

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**Fak-IN-14**, a selective inhibitor of Focal Adhesion Kinase (FAK), is a valuable tool for researchers in oncology and cell biology.<sup>[1][2]</sup> Ensuring its safe handling and disposal is paramount to protecting laboratory personnel and the environment. This guide provides essential safety information, detailed disposal procedures, and relevant technical data to support your laboratory's safety protocols.

## Key Chemical and Physical Properties

A thorough understanding of a compound's properties is the foundation of safe handling. The following table summarizes the key quantitative data for **Fak-IN-14**.

Property	Value	Source
Molecular Formula	C <sub>6</sub> H <sub>10</sub> N <sub>4</sub> • 4HCl	<sup>[1][2]</sup>
Molecular Weight	284.01 g/mol	<sup>[1][2]</sup>
CAS Number	4506-66-5	<sup>[1][2]</sup>
Appearance	Solid	
Solubility in Water	50 mM	<sup>[1]</sup>
Solubility in DMSO	75 mM	<sup>[1]</sup>
IC <sub>50</sub> for FAK	1 µM	<sup>[1][2]</sup>

## Hazard Identification and Safety Precautions

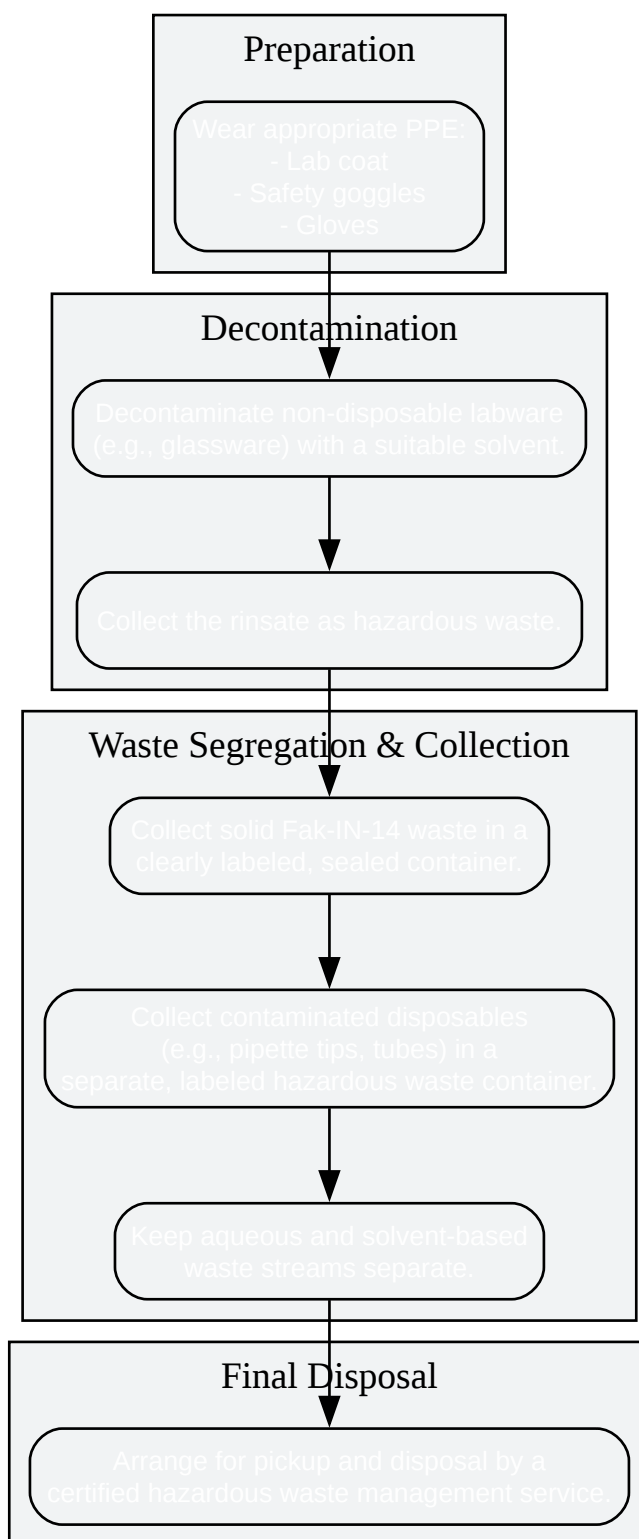
**Fak-IN-14** is classified as a hazardous substance that requires careful handling.

- Hazard Statements: Causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).[\[3\]](#)
- Precautionary Statements:
  - Prevention: Avoid breathing dust, fumes, gas, mist, vapors, or spray. Wash skin thoroughly after handling. Use only outdoors or in a well-ventilated area. Wear protective gloves and eye/face protection.[\[3\]](#)
  - Response:
    - If on skin: Wash with plenty of water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.
    - If in eyes: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.
    - If inhaled: Remove person to fresh air and keep comfortable for breathing. Call a poison center or doctor if you feel unwell.
  - Storage: Store in a well-ventilated place. Keep container tightly closed.[\[3\]](#)
  - Disposal: Dispose of contents/container in accordance with local, regional, national, and international regulations.

One safety data sheet indicates that the substance does not meet the classification criteria of EC Directives 67/548/EEC, 1999/45/EC, or 1272/2008, suggesting a lower hazard profile. However, given the conflicting information, it is prudent to handle the compound with the precautions outlined above.

## Step-by-Step Disposal Procedures

Proper disposal of **Fak-IN-14** and associated materials is critical to prevent contamination and ensure a safe laboratory environment. The following workflow outlines the recommended disposal process.



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**Figure 1.** Workflow for the proper disposal of **Fak-IN-14** and contaminated materials.

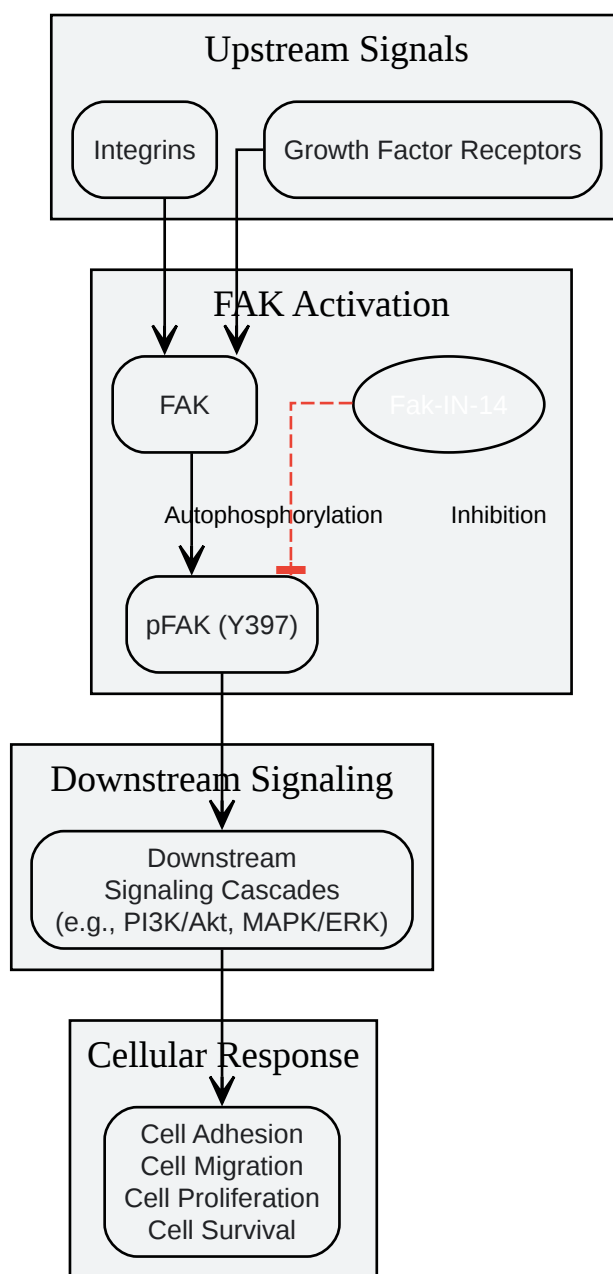
Experimental Protocol for Disposal:

- Personal Protective Equipment (PPE): Before beginning any disposal procedures, ensure you are wearing appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
- Decontamination of Labware:
  - For non-disposable labware (e.g., glassware), rinse with a solvent in which **Fak-IN-14** is soluble (e.g., DMSO or water).
  - Collect this initial rinsate in a designated hazardous waste container.
  - Follow with a triple rinse using a suitable solvent, collecting all rinsate as hazardous waste.[4]
  - After decontamination, the labware can be washed according to standard laboratory procedures.
- Disposal of Solid **Fak-IN-14**:
  - Unused or expired solid **Fak-IN-14** should be collected in its original container or a clearly labeled, sealed container for hazardous waste.
  - Do not mix with other chemical waste unless compatibility is confirmed.
- Disposal of Contaminated Materials:
  - Disposable items such as pipette tips, tubes, and gloves that have come into contact with **Fak-IN-14** should be collected in a designated, leak-proof hazardous waste container.
  - This container should be clearly labeled as "Hazardous Waste" and include the name of the chemical.

- Spill Management:
  - In the event of a spill, ensure the area is well-ventilated.
  - Cover the spill with an inert absorbent material (e.g., vermiculite, sand, or earth).
  - Carefully sweep up the absorbed material and place it into a sealed, labeled hazardous waste container.
  - Clean the spill area with a suitable solvent, collecting the cleaning materials as hazardous waste.
- Final Disposal:
  - All collected hazardous waste must be disposed of through your institution's environmental health and safety (EHS) office or a certified hazardous waste disposal company.
  - Do not dispose of **Fak-IN-14** down the drain or in the regular trash.

## Fak-IN-14 Mechanism of Action: FAK Signaling Pathway Inhibition

**Fak-IN-14** is a selective inhibitor of FAK autophosphorylation at tyrosine 397 (Y397).<sup>[1][2]</sup> This autophosphorylation is a critical step in the activation of FAK and the subsequent downstream signaling cascades that regulate cell adhesion, migration, proliferation, and survival. By blocking this initial activation step, **Fak-IN-14** effectively inhibits the biological functions of FAK.



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**Figure 2.** Simplified signaling pathway showing the inhibition of FAK autophosphorylation by **Fak-IN-14**.

By adhering to these procedures, researchers can safely and effectively utilize **Fak-IN-14** in their work while minimizing risks to themselves and the environment. Always consult your institution's specific safety guidelines and the most recent Safety Data Sheet (SDS) for the compound.

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## References

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